

# Technical Guide: Physical Characteristics of Ethyl Indole-5-carboxylate Crystals

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## Compound of Interest

Compound Name: Ethyl indole-5-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Ethyl indole-5-carboxylate** crystals. The information is compiled from various sources to assist researchers and professionals in the fields of drug development, materials science, and organic chemistry.

## General Properties

**Ethyl indole-5-carboxylate** is an organic compound with the chemical formula  $C_{11}H_{11}NO_2$ . It presents as an off-white crystalline powder.[1] Its molecular weight is 189.21 g/mol .[2]

Table 1: General and Computed Properties of **Ethyl Indole-5-carboxylate**

Property	Value	Source
Molecular Formula	$C_{11}H_{11}NO_2$	[2]
Molecular Weight	189.21 g/mol	[2]
Appearance	Off-white crystalline powder	[1]
CAS Number	32996-16-0	[2]
IUPAC Name	ethyl 1H-indole-5-carboxylate	[2]

## Thermal Properties

The melting point of **Ethyl indole-5-carboxylate** has been reported within the range of 97-103 °C.[1] This property is a critical indicator of the purity of the crystalline solid.

Table 2: Melting Point of **Ethyl Indole-5-carboxylate**

Parameter	Temperature Range (°C)
Melting Point	97 - 103

## Solubility Profile

While specific quantitative solubility data for **Ethyl indole-5-carboxylate** in various solvents is not readily available in the reviewed literature, general solubility characteristics can be inferred from related indole derivatives. Indole compounds are typically soluble in organic solvents and demonstrate low solubility in water. For a related compound, **methyl indole-5-carboxylate**, it is noted to be soluble in chloroform and methanol, and insoluble in water.[3]

Table 3: General Solubility of **Ethyl Indole-5-carboxylate** (Inferred)

Solvent	Expected Solubility
Water	Insoluble/Sparingly Soluble
Methanol	Soluble
Ethanol	Soluble
Dichloromethane	Soluble

## Crystallographic Data

As of the date of this guide, specific single-crystal X-ray diffraction data, including space group and unit cell dimensions for **Ethyl indole-5-carboxylate**, is not publicly available in the surveyed scientific literature. Crystallographic data is available for structurally related compounds such as Ethyl 1H-indole-2-carboxylate, but this information is not directly transferable.

## Experimental Protocols

Detailed experimental protocols for the physical characterization of **Ethyl indole-5-carboxylate** are not extensively published. However, standard methodologies for organic compounds can be applied.

### Melting Point Determination by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly accurate method for determining the melting point and purity of a crystalline compound.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. As the sample melts, it absorbs energy, resulting in an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically reported as the melting point.

General Protocol:

- A small, accurately weighed sample (typically 1-5 mg) of **Ethyl indole-5-carboxylate** crystals is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature is increased at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- The heat flow to the sample is recorded as a function of temperature.
- The melting point is determined from the resulting thermogram, typically as the extrapolated onset temperature of the melting endotherm. The purity can also be estimated from the shape of the melting peak using the van't Hoff equation.<sup>[4][5]</sup>

### Solubility Determination (Visual Method)

A qualitative assessment of solubility can be performed through visual inspection.

#### General Protocol:

- Add a small, known amount of **Ethyl indole-5-carboxylate** to a test tube.
- Add a measured volume of the desired solvent (e.g., water, ethanol, dichloromethane) in incremental portions.
- After each addition, agitate the mixture vigorously (e.g., using a vortex mixer) for a set period.
- Visually inspect the solution for the presence of undissolved solid against a dark background.
- The compound is considered soluble if a clear solution is formed. The approximate solubility can be expressed in terms of mg/mL.

## Single-Crystal X-ray Diffraction

To obtain definitive crystallographic data, single crystals of **Ethyl indole-5-carboxylate** are required.

Principle: This technique involves irradiating a single crystal with X-rays and analyzing the resulting diffraction pattern. The pattern provides detailed information about the three-dimensional arrangement of atoms within the crystal lattice.[6]

#### General Protocol for Crystal Growth:

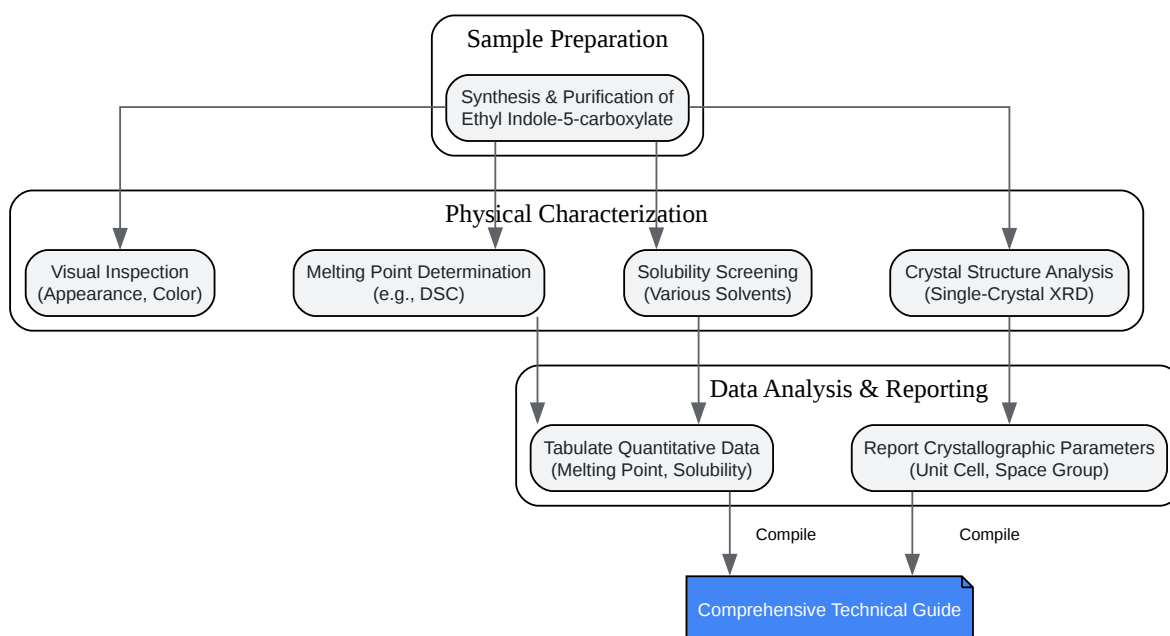
- Dissolve **Ethyl indole-5-carboxylate** in a suitable solvent or a mixture of solvents in which it is moderately soluble.
- Slowly evaporate the solvent at a constant temperature. This can be achieved by leaving the solution in a loosely covered container in a vibration-free environment.
- Alternatively, slow cooling of a saturated solution can be employed.
- Once crystals of sufficient size and quality have formed, they can be mounted for X-ray diffraction analysis.[7]

#### Data Collection and Structure Refinement:

- A suitable single crystal is mounted on a goniometer in the X-ray diffractometer.
- The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations.
- The crystal is exposed to a monochromatic X-ray beam, and the diffraction data are collected on a detector.
- The collected data are then processed to determine the unit cell parameters, space group, and the three-dimensional atomic coordinates.

## Visual Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of **Ethyl indole-5-carboxylate** crystals.



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Caption: Workflow for the Physical Characterization of Crystals.

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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of Ethyl Indole-5-carboxylate Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555149#physical-characteristics-of-ethyl-indole-5-carboxylate-crystals]

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